

Technical Master Guide: 1-Benzoylpiperidin-3-amine Hydrochloride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Benzoylpiperidin-3-amine
hydrochloride

CAS No.: 1158607-76-1

Cat. No.: B1438425

[Get Quote](#)

Part 1: Executive Technical Summary

1-Benzoylpiperidin-3-amine hydrochloride (CAS: 1158607-76-1) is a privileged scaffold intermediate used in the synthesis of bioactive small molecules.[1] Structurally, it consists of a piperidine ring constrained by a benzoyl amide at the

position, with a reactive primary amine at the

position.[1]

Unlike the common 1-benzyl analog (used as a removable protecting group), the 1-benzoyl moiety is typically a permanent structural feature intended to occupy hydrophobic pockets in target proteins (e.g., GPCRs, Kinases, Serine Proteases).[1] The hydrochloride salt form ensures stability and water solubility for easier handling during aqueous workups or biological assays.[1]

Core Chemical Identity

Property	Specification
IUPAC Name	(3-Aminopiperidin-1-yl)(phenyl)methanone hydrochloride
CAS Number	1158607-76-1
Molecular Formula	
Molecular Weight	240.73 g/mol
Free Base MW	204.27 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Insoluble in Hexanes, Et2O
Chirality	Available as Racemic, (R)-enantiomer, or (S)-enantiomer

Part 2: Structural Logic & Pharmacophore Mapping

In drug design, this compound acts as a Constrained Diamine Scaffold.^[1] The piperidine ring imposes a specific vector angle between the hydrophobic benzoyl group and the polar amine, distinct from flexible linear linkers.^[1]

Pharmacophore Analysis

- Benzoyl Group (Hydrophobic Domain):** Acts as an aromatic anchor, engaging in stacking or hydrophobic interactions within the binding pocket.^[1] Being an amide, it is metabolically stable compared to esters.^[1]
- Piperidine Ring (Scaffold):** Provides a semi-rigid chair conformation.^[1] The 1,3-substitution pattern creates a non-linear geometry, often crucial for selectivity between receptor subtypes.^[1]
- C3-Amine (Reactive Handle):** The primary amine is the site of diversification.^[1] It can be converted into ureas, sulfonamides, or secondary amines to tune potency.^[1] In the HCl salt form, this amine is protonated (

), providing high water solubility.[1]



[Click to download full resolution via product page](#)

Figure 1: Pharmacophore segmentation of the 1-Benzoylpiperidin-3-amine scaffold.[1]

Part 3: Synthesis & Manufacturing Protocol

Direct benzoylation of 3-aminopiperidine is problematic due to competing nucleophilicity between the secondary ring nitrogen (

) and the primary exocyclic amine (

).[1] A self-validating protocol requires an orthogonal protection strategy to ensure regioselectivity.[1]

Validated Synthetic Route (Orthogonal Protection)

This route guarantees the benzoyl group attaches only to the ring nitrogen.[1]

Step 1: Protection (if starting from diamine) Use commercially available tert-butyl piperidin-3-ylcarbamate (3-N-Boc-aminopiperidine) to bypass this step.[1]

Step 2: Regioselective Benzoylation

- Reagents: 3-N-Boc-aminopiperidine (1.0 eq), Benzoyl Chloride (1.1 eq), Triethylamine (1.5 eq).[1]
- Solvent: Dichloromethane (DCM) (Anhydrous).[1]
- Conditions:
 , 2-4 hours.[1]
- Mechanism: The Boc group shields the C3-amine.[1] The

piperidine nitrogen attacks the benzoyl chloride.[1]

- Workup: Wash with

(removes unreacted amine), then

. [1] Dry organic layer (

). [1]

Step 3: Deprotection & Salt Formation

- Reagents:

in Dioxane (5-10 eq).

- Solvent: Dioxane or MeOH. [1]

- Conditions:

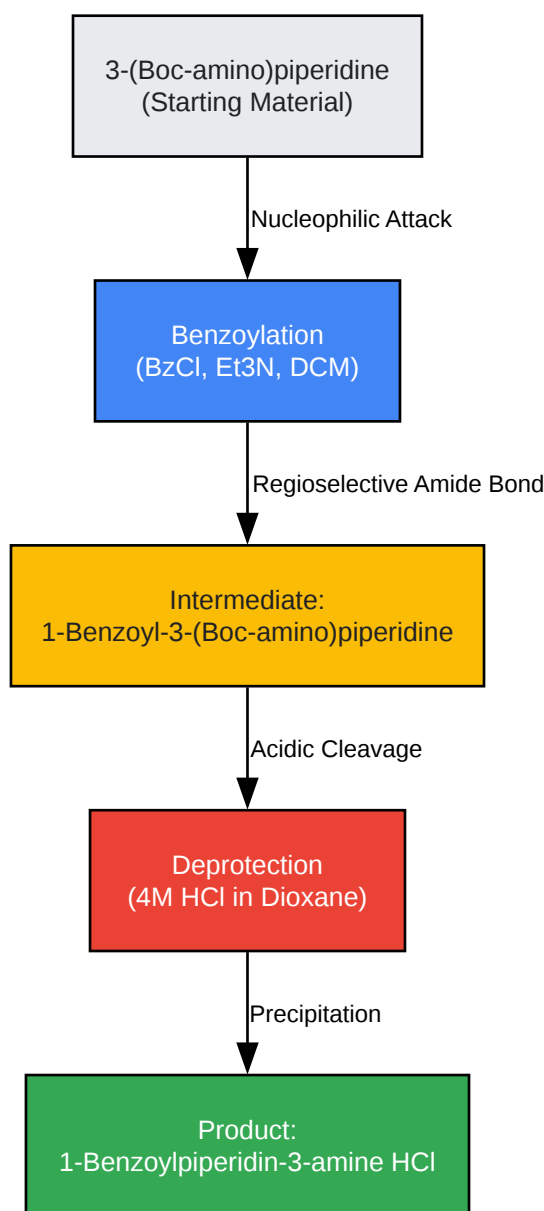
, 1-2 hours. [1]

- Observation: Evolution of

gas. [1] Product precipitates as the HCl salt. [1]

- Isolation: Filtration and washing with Diethyl Ether (

) to remove organic impurities. [1]



[Click to download full resolution via product page](#)

Figure 2: Orthogonal synthesis workflow ensuring regiochemical purity.

Part 4: Applications in Drug Discovery

Serine Protease Inhibitors

The 1-benzoylpiperidine moiety mimics the

or

residues in peptide substrates.[1] The C3-amine can be coupled to electrophilic "warheads" (e.g., boronic acids, nitriles) that covalently trap the enzyme's active site serine.[1]

- Reference: Piperidine derivatives are frequent scaffolds in Factor Xa and Thrombin inhibitors [1].[1]

GPCR Ligands (Dopamine/Serotonin)

The distance between the aromatic benzoyl ring and the basic amine nitrogen (approx. 5-7 Å) allows this scaffold to span the orthosteric binding sites of monoamine receptors.[1]

- Mechanism: The protonated amine interacts with the conserved Aspartate residue (e.g., Asp3.[1]32) in the GPCR transmembrane domain, while the benzoyl group engages hydrophobic residues in the extracellular loop.[1]

Kinase Inhibitors

Used as a solvent-exposed tail.[1] The amine is often amidated with a hinge-binding heterocycle.[1] The benzoyl group improves permeability by masking the polarity of the piperidine nitrogen.[1]

Part 5: Handling, Stability & Safety

Stability Profile

- Hygroscopicity: As a hydrochloride salt, the compound is hygroscopic. It must be stored in a desiccator.[1]
- Thermal Stability: Stable up to melting point (dec). Avoid prolonged exposure to temperatures in solution to prevent amide hydrolysis (though benzamides are generally robust).[1]
- Chiral Integrity: If using the (R) or (S) enantiomer, avoid strong bases at high temperatures, which could potentially cause racemization at the C3 center, although this is slow for piperidines compared to alpha-amino ketones.[1]

Safety (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]
 - H319: Causes serious eye irritation.[1][2][3]
 - H335: May cause respiratory irritation.[1][2][3]
- Handling: Wear nitrile gloves and safety glasses.[1] Use a fume hood when handling the fine powder to avoid inhalation.[1]

References

- PubChem Compound Summary. (n.d.). **1-Benzoylpiperidin-3-amine hydrochloride** (CAS 1158607-76-1).[1][4][5] National Center for Biotechnology Information.[1] Retrieved from [\[Link\]](#)
- Lowicki, D., & Przybylski, P. (2025).[1][6] Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds. European Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
- MDPI Molecules. (2024).[1] The Benzoylpiperidine Fragment as a Privileged Structure in Medicinal Chemistry. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3'-Aminoacetophenone | C₈H₉NO | CID 7417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3R)-1-benzylpiperidin-3-amine | C₁₂H₁₈N₂ | CID 854130 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. 1-Benzylpiperidin-3-amine | C12H18N2 | CID 421694 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. calpaclab.com \[calpaclab.com\]](#)
- [5. echemi.com \[echemi.com\]](#)
- [6. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Master Guide: 1-Benzoylpiperidin-3-amine Hydrochloride[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1438425/docs#technical-master-guide-1-benzoylpiperidin-3-amine-hydrochloride-1\]](https://www.benchchem.com/product/b1438425/docs#technical-master-guide-1-benzoylpiperidin-3-amine-hydrochloride-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check